

Application Note: Analysis of 2,3,5-Trimethylheptane in Crude Oil Samples

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Compound of Interest

Compound Name: 2,3,5-Trimethylheptane

Cat. No.: B12798936

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Introduction

2,3,5-Trimethylheptane is a branched-chain alkane that can be found in varying concentrations in crude oil. As a component of the complex hydrocarbon matrix, its quantification is important for the detailed characterization of petroleum feedstocks. This analysis is crucial for optimizing refining processes, understanding the geochemical history of the oil, and for environmental forensics. Gas chromatography coupled with mass spectrometry (GC-MS) is the preferred analytical technique for the identification and quantification of **2,3,5-trimethylheptane** in crude oil due to its high resolution and sensitivity.^{[1][2]} This application note provides a detailed protocol for the analysis of **2,3,5-trimethylheptane** in crude oil samples.

Experimental Protocols

Sample Preparation

The accurate analysis of **2,3,5-trimethylheptane** in crude oil begins with proper sample preparation to isolate the volatile and semi-volatile hydrocarbon fraction from the heavy, non-volatile components.

1.1. Dilution

- Objective: To reduce the viscosity of the crude oil and bring the analyte concentration within the linear range of the instrument.
- Procedure:
 - Accurately weigh approximately 100 mg of the crude oil sample into a 10 mL volumetric flask.
 - Dilute the sample to the mark with a volatile organic solvent such as n-hexane or dichloromethane.[\[3\]](#)[\[4\]](#)
 - Mix the solution thoroughly to ensure homogeneity.
 - If necessary, perform further serial dilutions to achieve a final concentration suitable for GC-MS analysis (typically in the range of 10-100 µg/mL).

1.2. Solid Phase Extraction (SPE) - Optional Cleanup

- Objective: To remove polar interfering compounds and isolate the saturate hydrocarbon fraction.
- Procedure:
 - Use a silica-based SPE cartridge.
 - Condition the cartridge with n-hexane.
 - Load an aliquot of the diluted crude oil sample onto the cartridge.
 - Elute the saturate fraction, containing **2,3,5-trimethylheptane**, with n-hexane.
 - Collect the eluate for GC-MS analysis.

GC-MS Analysis

2.1. Instrumentation

A gas chromatograph equipped with a mass selective detector (MSD) is used for the analysis.

2.2. Chromatographic Conditions

- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent, is suitable for separating branched alkanes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet: Split/splitless injector operated in splitless mode to maximize sensitivity. Injector temperature should be set to 280-300°C.
- Oven Temperature Program:
 - Initial temperature: 40°C, hold for 5 minutes.
 - Ramp 1: Increase to 150°C at a rate of 4°C/min.
 - Ramp 2: Increase to 300°C at a rate of 10°C/min, hold for 10 minutes.
- Injection Volume: 1 μ L.

2.3. Mass Spectrometer Conditions

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Mode: Full scan mode (m/z 40-400) for qualitative analysis and Selected Ion Monitoring (SIM) mode for quantitative analysis.
- Solvent Delay: 3-5 minutes to prevent filament damage from the solvent peak.

Identification and Quantification

- Identification: The identification of **2,3,5-trimethylheptane** is based on a comparison of its retention time and mass spectrum with that of an authentic standard. The mass spectrum of **2,3,5-trimethylheptane** is characterized by specific fragment ions. The Kovats retention index can also be used for confirmation.

- **Quantification:** An external standard calibration method is used for quantification. A series of calibration standards of **2,3,5-trimethylheptane** in the appropriate solvent are prepared and analyzed. A calibration curve is constructed by plotting the peak area against the concentration of the standards. The concentration of **2,3,5-trimethylheptane** in the sample is then determined from this calibration curve.

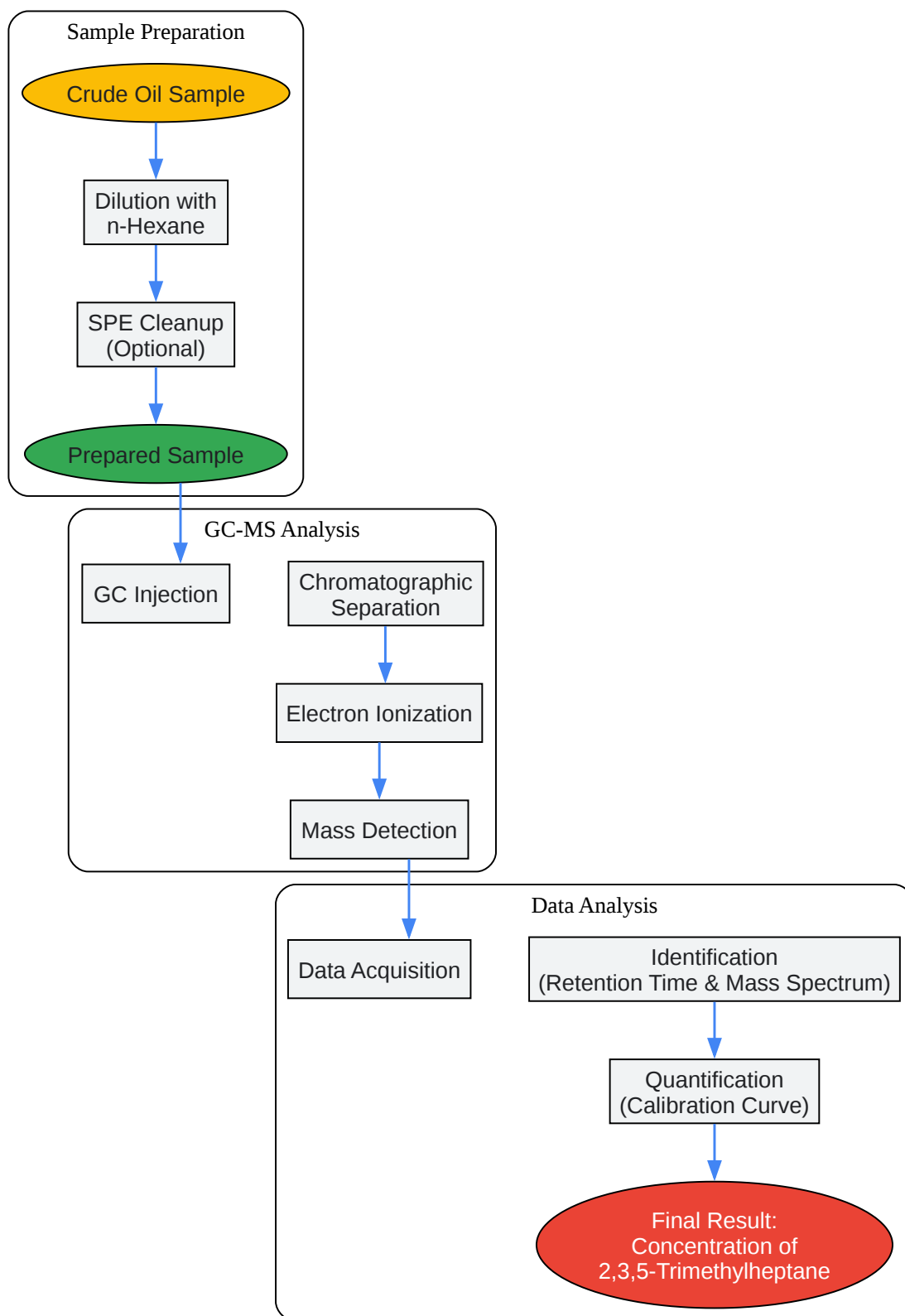
Data Presentation

While specific concentrations of **2,3,5-trimethylheptane** in various crude oils are not widely reported as individual values in publicly available literature, the following table provides an estimated concentration range for C10 branched alkanes, which would include **2,3,5-trimethylheptane**, in different types of crude oil. This data is compiled from general crude oil composition analyses.

Crude Oil Type	C10 Branched Alkanes Concentration Range (wt%)
Light Crude Oil	0.1 - 1.5
Medium Crude Oil	0.05 - 0.8
Heavy Crude Oil	< 0.1

Note: These values are indicative and can vary significantly depending on the specific origin and geological history of the crude oil.

Mandatory Visualization



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Caption: Workflow for the analysis of **2,3,5-trimethylheptane** in crude oil.

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